

2-Chloro-4-fluorophenylacetic acid melting point

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-4-fluorophenylacetic acid

CAS No.: 177985-32-9

Cat. No.: B1362054

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Abstract

This technical guide provides a comprehensive analysis of the melting point of **2-Chloro-4-fluorophenylacetic acid**, a key intermediate in pharmaceutical synthesis. Moving beyond a simple statement of the melting point value, this document, authored from the perspective of a Senior Application Scientist, delves into the theoretical underpinnings and practical methodologies for its accurate determination. We will explore the significance of the melting point as a critical quality attribute, detail a step-by-step protocol for its measurement in accordance with pharmacopeial standards, and discuss the interpretation of the results, with a particular focus on the effects of impurities. This guide is intended to equip researchers, scientists, and drug development professionals with the expertise to confidently assess the purity and identity of **2-Chloro-4-fluorophenylacetic acid**.

Introduction to 2-Chloro-4-fluorophenylacetic Acid

2-Chloro-4-fluorophenylacetic acid (CAS Number: 177985-32-9) is a halogenated derivative of phenylacetic acid.^{[1][2][3]} Its structural features make it a valuable building block in the synthesis of various active pharmaceutical ingredients (APIs). Given its role in drug development, ensuring the purity and identity of this raw material is of paramount importance.

The melting point is a fundamental physical property that serves as a crucial first-line indicator of the purity of a crystalline solid like **2-Chloro-4-fluorophenylacetic acid**.

The Significance of the Melting Point in Quality Control

The melting point of a pure crystalline solid is a sharp, well-defined temperature at which the substance transitions from the solid to the liquid phase. For a pure compound, this transition occurs over a narrow range, typically 0.5-1°C.^[4] However, the presence of impurities disrupts the crystal lattice, leading to a phenomenon known as melting point depression.^{[4][5][6]} This results in both a lowering of the melting point and a broadening of the melting range.^{[4][6][7]} Therefore, the accurate determination of the melting point of **2-Chloro-4-fluorophenylacetic acid** serves two primary purposes in a quality control setting:

- **Identification:** The observed melting point can be compared to literature values to confirm the identity of the substance.
- **Purity Assessment:** A sharp melting range close to the literature value for the pure compound indicates high purity. Conversely, a depressed and broad melting range suggests the presence of impurities.

Reported Melting Point of 2-Chloro-4-fluorophenylacetic Acid

Various suppliers and databases report the melting point of **2-Chloro-4-fluorophenylacetic acid**. It is important to note that the purity of the sample can influence the observed melting range.

Purity	Melting Point Range (°C)	Source
97%	102 - 105	Thermo Scientific Chemicals
97%	98.5 - 107.5	Thermo Scientific Chemicals

The variation in these reported ranges highlights the importance of a standardized and carefully executed experimental determination of the melting point. The wider range reported

could be indicative of slight variations in residual solvents or synthetic byproducts between different batches.

Experimental Protocol for Melting Point Determination

The following protocol is based on the capillary method, as described in the United States Pharmacopeia (USP) General Chapter <741>.[8][9][10]

Apparatus

- Melting point apparatus with a heating block and a means of temperature control and observation (manual or automated).
- Capillary tubes: approximately 10 cm long, 0.8-1.2 mm internal diameter, with a wall thickness of 0.2-0.3 mm.[9]
- Calibrated thermometer or temperature probe.

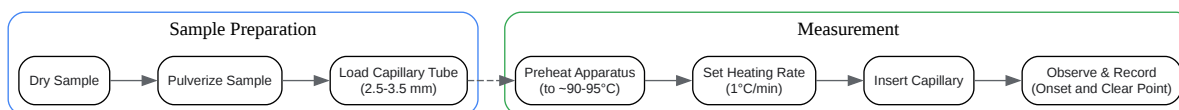
Sample Preparation

- Drying: Ensure the sample of **2-Chloro-4-fluorophenylacetic acid** is thoroughly dry. Residual solvent can act as an impurity and depress the melting point.[11]
- Pulverization: If the sample consists of large crystals, gently pulverize it into a fine, homogeneous powder using a mortar and pestle.
- Loading the Capillary Tube:
 - Invert a capillary tube and press the open end into the powdered sample.
 - Tap the sealed end of the tube on a hard surface to pack the sample into the bottom.
 - The packed sample height should be between 2.5 and 3.5 mm.[9][11]

Measurement Procedure (Class Ia, Apparatus I)

- Initial Heating: Heat the melting point apparatus to a temperature approximately 10°C below the expected melting point of **2-Chloro-4-fluorophenylacetic acid**.^[8]
- Heating Rate: Adjust the heating rate to $1 \pm 0.5^\circ\text{C}$ per minute.^{[8][9]} A slow heating rate is crucial for an accurate determination.^[12]
- Observation:
 - The onset of melting is the temperature at which the first droplet of liquid is observed.
 - The completion of melting (the "clear point") is the temperature at which the last solid particle melts.
- Recording: Record the temperature range from the onset to the completion of melting.

The workflow for this process can be visualized as follows:



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Caption: Experimental workflow for melting point determination.

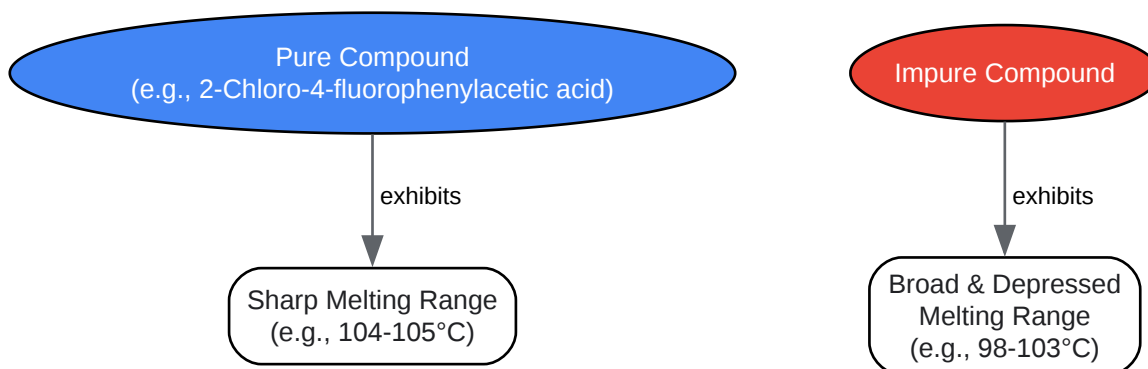
Interpreting the Results: The Impact of Impurities

As previously mentioned, impurities will cause a depression and broadening of the melting range. This is a direct consequence of the thermodynamics of phase transitions. The presence of a solute (the impurity) increases the entropy of the liquid phase more than the solid phase, which leads to a lower melting temperature.^{[4][7]}

A mixed melting point determination can be a powerful tool for confirming the identity of a substance.^[5] In this technique, the unknown sample is mixed in a 1:1 ratio with a known, pure standard of **2-Chloro-4-fluorophenylacetic acid**.

- If the melting point of the mixture is sharp and undepressed, the unknown sample is identical to the standard.
- If the melting point of the mixture is depressed and broad, the unknown sample is not the same as the standard.

The relationship between purity and melting point can be visualized in the following diagram:



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Caption: Relationship between purity and melting point characteristics.

Troubleshooting and Considerations

- Sample not dry: Residual solvent will lead to a depressed and broad melting range. Ensure the sample is thoroughly dried under vacuum.
- Heating rate too fast: A rapid heating rate can lead to an artificially high and broad melting range because the sample and thermometer will not be in thermal equilibrium.[12]
- Poorly packed capillary: If the sample is not tightly packed, it may shrink or pull away from the capillary walls upon heating, making it difficult to accurately observe the melting process. [11]
- Decomposition: If the sample darkens or changes color before melting, it may be decomposing. Note the temperature at which decomposition begins.[11]
- Polymorphism: Some compounds can exist in different crystalline forms (polymorphs), each with its own distinct melting point. While not commonly reported for **2-Chloro-4-**

fluorophenylacetic acid, it is a possibility to consider if unexpected results are obtained.

Conclusion

The melting point of **2-Chloro-4-fluorophenylacetic acid** is a critical parameter for its identification and purity assessment. While literature values provide a useful reference, a carefully executed experimental determination using a standardized protocol, such as the USP capillary method, is essential for reliable quality control. An understanding of the principles of melting point depression and the potential sources of error will enable researchers and drug development professionals to confidently interpret their results and ensure the quality of this important pharmaceutical intermediate.

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